

Application Notes and Protocols: Diisostearyl Fumarate in Long-Wear Lipstick Formulations

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Compound of Interest

Compound Name: *Diisostearyl fumarate*

Cat. No.: *B056379*

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Introduction

The development of long-wear lipstick formulations presents a significant challenge in balancing extended durability with consumer comfort. Key performance attributes such as transfer resistance, color retention, and a non-drying feel are often at odds. Emollients play a crucial role in this balance, influencing the application, texture, and overall performance of the final product. **Diisostearyl Fumarate**, a diester of isostearyl alcohol and fumaric acid, is an emollient and skin-conditioning agent with potential applications in long-wear color cosmetics.

[\[1\]](#)[\[2\]](#)

Supplier data indicates that **Diisostearyl Fumarate** aids in pigment dispersion and can reduce feathering and bleeding in lip care products, suggesting its utility in maintaining the integrity of the lip color over time.[\[3\]](#)[\[4\]](#) While extensive quantitative performance data for **Diisostearyl Fumarate** in long-wear lipstick is not widely published, its properties as a rich emollient make it a candidate for improving the comfort and wear of long-lasting formulas. A related compound, Diisostearyl Malate, is well-regarded in the industry for its contribution to adhesion, shine, and longevity in lip products.[\[5\]](#)[\[6\]](#)[\[7\]](#)

These application notes provide a framework for evaluating the efficacy of **Diisostearyl Fumarate** in long-wear lipstick formulations. The following sections detail proposed formulation guidelines and comprehensive experimental protocols to quantify its impact on key performance metrics.

Postulated Benefits of Diisostearyl Fumarate in Long-Wear Lipstick

Based on its known properties, **Diisostearyl Fumarate** is hypothesized to contribute to long-wear lipstick formulations in the following ways:

- **Enhanced Comfort:** As a rich emollient, it may counteract the drying effects of film-forming polymers commonly used in long-wear systems, leading to a more comfortable wear experience over several hours.
- **Improved Film Integrity:** By acting as an effective pigment dispersant, it can promote a more uniform and homogenous film on the lips. This can lead to improved color stability and reduced cracking or flaking.
- **Reduced Feathering and Bleeding:** Its purported ability to decrease feathering can help maintain sharp lip definition throughout the wear time, a critical attribute for long-lasting products.[\[3\]](#)[\[4\]](#)
- **Optimized Rheology:** The inclusion of this ester can modify the viscosity and glide of the lipstick, leading to a smoother and more even application.

Formulation Guidelines

To evaluate the impact of **Diisostearyl Fumarate**, it is recommended to create a base long-wear lipstick formulation and a test formulation where a portion of another emollient is replaced with **Diisostearyl Fumarate**. The recommended use level for **Diisostearyl Fumarate** is between 0.5% and 10.0% by weight.[\[3\]](#)

Table 1: Example Long-Wear Lipstick Formulations

Ingredient (INCI Name)	Function	Base Formulation (% w/w)	Test Formulation (% w/w)
Phase A			
Isododecane	Volatile Solvent	45.00	45.00
Trimethylsiloxysilicate	Film Former	10.00	10.00
Dimethicone	Emollient/Slip Agent	8.00	4.00
Diisostearyl Fumarate	Test Emollient	-	4.00
Ozokerite Wax	Structurant	6.00	6.00
Microcrystalline Wax	Structurant	4.00	4.00
Phase B			
Red 7 Lake (in Castor Oil)	Pigment Dispersion	15.00	15.00
Iron Oxides (in Castor Oil)	Pigment Dispersion	10.00	10.00
Titanium Dioxide	Opacifier	1.50	1.50
Phase C			
Tocopheryl Acetate	Antioxidant	0.50	0.50

Experimental Protocols

The following protocols are designed to provide a comprehensive evaluation of the performance of long-wear lipstick formulations containing **Diisostearyl Fumarate**.

In-Vitro Transfer Resistance Assessment

This protocol provides a quantitative measure of a lipstick's ability to resist transfer to another surface.

Methodology:

- **Substrate Preparation:** Use a collagen-based artificial skin substrate. Cut the substrate into uniform sections (e.g., 5 cm x 5 cm).
- **Product Application:** Apply a standardized amount (e.g., 10 mg) of the lipstick formulation onto the substrate using a film applicator to ensure a uniform thickness.
- **Drying Time:** Allow the lipstick film to dry for a specified period (e.g., 10 minutes) under controlled temperature and humidity (25°C, 40% RH).
- **Transfer Procedure:**
 - Place a fresh, white ceramic tile (as the transfer surface) onto a balance and tare.
 - Use a texture analyzer or a similar device to press the lipstick-coated substrate onto the ceramic tile with a controlled force (e.g., 200g) for a fixed duration (e.g., 5 seconds).
- **Quantification:**
 - Measure the weight of the lipstick transferred to the tile using the balance.[8]
 - Alternatively, use a chromameter or a calibrated flatbed scanner with image analysis software to measure the color intensity (Lab* values) of the stain on the tile.[9]
- **Calculation:** The percentage of transfer resistance can be calculated based on the weight of the transferred product or the color intensity of the stain relative to a total transfer reference.

In-Vivo Wear and Durability Assessment

This protocol assesses the longevity of the lipstick under real-world conditions.

Methodology:

- **Panelist Recruitment:** Recruit a panel of at least 10 volunteers who are regular lipstick users. Panelists should have healthy, non-chapped lips.
- **Product Application:** A trained technician should apply the lipstick to the panelists' lips in a standardized manner.

- Initial Evaluation (T=0): Immediately after application, capture high-resolution images of the lips. A sensory evaluation of initial application properties (glide, coverage, comfort) should also be conducted.
- Controlled Activities: Instruct panelists to follow a standardized routine over a set period (e.g., 8 hours), which includes drinking a beverage from a cup at a specific time and eating a standardized light meal.
- Evaluation Time Points: Evaluate the lipstick at set intervals (e.g., T=2h, T=4h, T=6h, T=8h). At each time point:
 - Capture high-resolution images of the lips.
 - Administer a sensory questionnaire to assess comfort, dryness, tackiness, and color uniformity.
 - Assess the degree of transfer on the beverage cup.
- Data Analysis:
 - Use image analysis software to quantify color loss and wear (e.g., feathering, flaking) from the captured images over time.
 - Statistically analyze the sensory questionnaire data to compare the performance of the base and test formulations.

Sensory Panel Evaluation

This protocol provides detailed feedback on the subjective experience of using the lipstick.

Methodology:

- Panelist Training: A trained panel of 10-15 individuals is required. Panelists should be trained to identify and rate the intensity of specific sensory attributes of lipstick.[\[10\]](#)[\[11\]](#)
- Product Blinding and Randomization: Provide panelists with coded, blinded samples of the base and test formulations to prevent bias. The order of testing should be randomized for each panelist.

- Evaluation Procedure: Instruct panelists to apply the lipstick as they normally would. They will then evaluate the product at two key time points:
 - Initial Application (T=0): Evaluate attributes related to application and initial feel.
 - After Extended Wear (T=4h): Evaluate attributes related to comfort and appearance after a period of wear.
- Sensory Attributes and Questionnaire: Use a structured questionnaire with a line scale (e.g., 0-10) for panelists to rate the intensity of the attributes listed in Table 2.

Table 2: Sensory Attributes for Long-Wear Lipstick Evaluation

Attribute Category	Attribute	Definition
Application Properties	Glide/Spreadability	Ease of spreading the product across the lips.
Coverage	The degree to which the product covers the natural lip color.	
Initial Shine/Gloss	The amount of light reflected from the lips immediately after application.	
Texture & Feel (T=0)	Stickiness/Tackiness	The degree to which the lips adhere to each other.
Film Thickness	The perceived thickness of the lipstick layer on the lips.	
Smoothness	The absence of grittiness or uneven texture.	
Wear Properties (T=4h)	Comfort	The overall pleasantness of the feeling on the lips.
Dryness	The sensation of moisture being drawn from the lips.	
Color Uniformity	The evenness of the color on the lips after wear.	
Feathering/Bleeding	The migration of color into the fine lines around the lip contour.	

Data Presentation

The following tables should be used to collate the quantitative data obtained from the experimental protocols.

Table 3: In-Vitro Transfer Resistance Results

Formulation	Mean Weight Transferred (mg) ± SD	Mean Color Intensity (ΔE*) ± SD	Transfer Resistance (%)
Base Formulation			
Test Formulation			

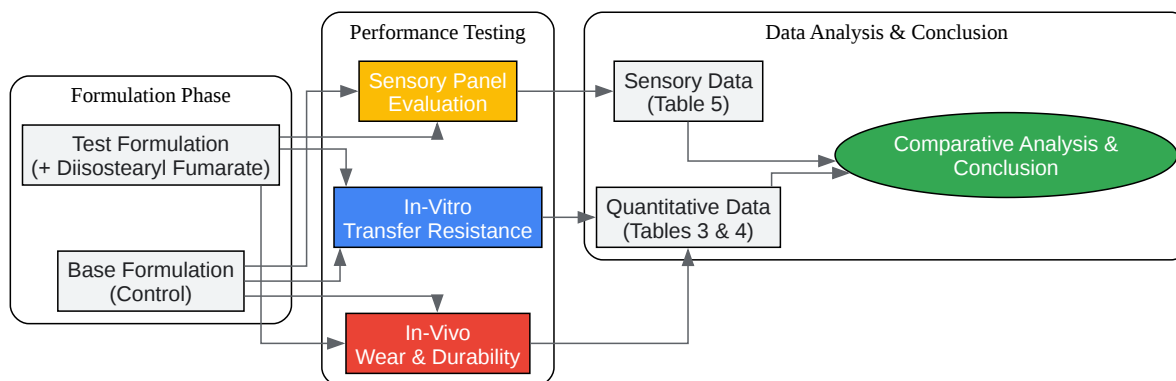
Table 4: In-Vivo Wear Assessment - Image Analysis Results

Formulation	Color Retention at 4h (%) ± SD	Color Retention at 8h (%) ± SD	Feathering Score at 8h (1-5 scale) ± SD
Base Formulation			
Test Formulation			

Table 5: Sensory Panel Evaluation - Mean Scores (0-10 Scale)

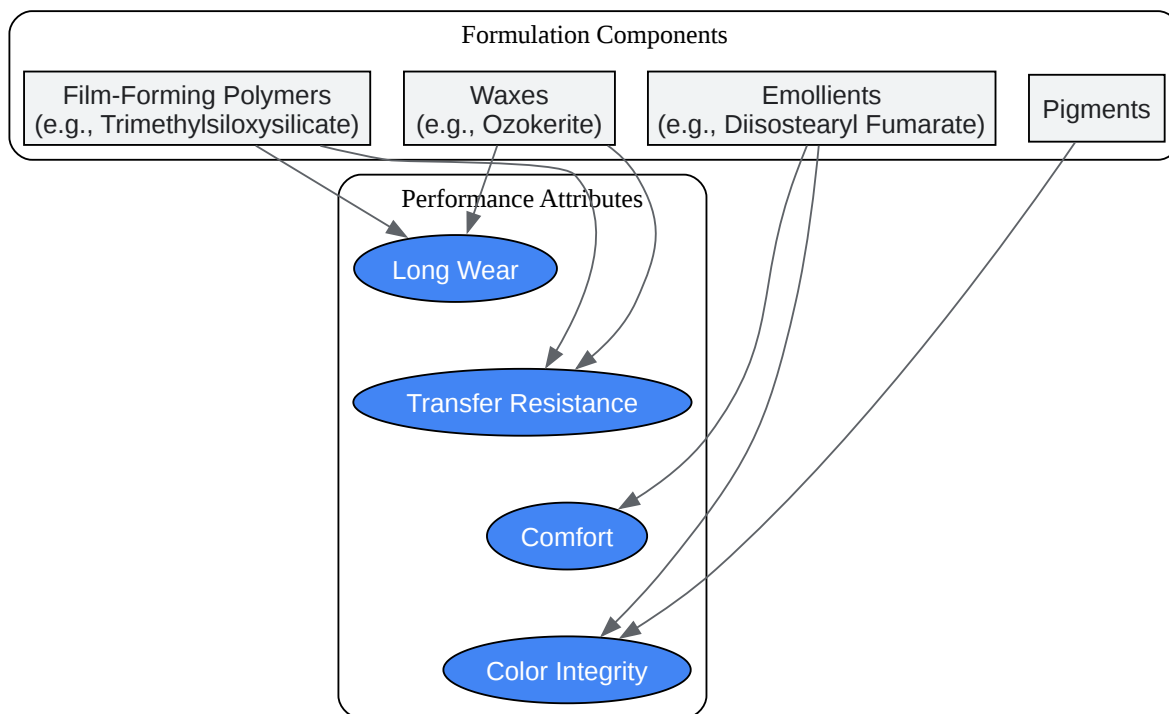
Sensory Attribute	Base Formulation (Mean ± SD)	Test Formulation (Mean ± SD)	p-value
T=0			
Glide/Spreadability			
Stickiness/Tackiness			
T=4h			
Comfort			
Dryness			
Color Uniformity			

Visualizations



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Caption: Experimental workflow for evaluating **Diisostearyl Fumarate** in lipstick.



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Caption: Logical relationship of lipstick components to performance attributes.

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- To cite this document: BenchChem. [Application Notes and Protocols: Diisostearyl Fumarate in Long-Wear Lipstick Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056379#application-of-diisostearyl-fumarate-in-long-wear-lipstick-formulations]

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